

Application of Dihydrolanosterol-d7 in Clinical Research Samples: Detailed Application Notes and Protocols

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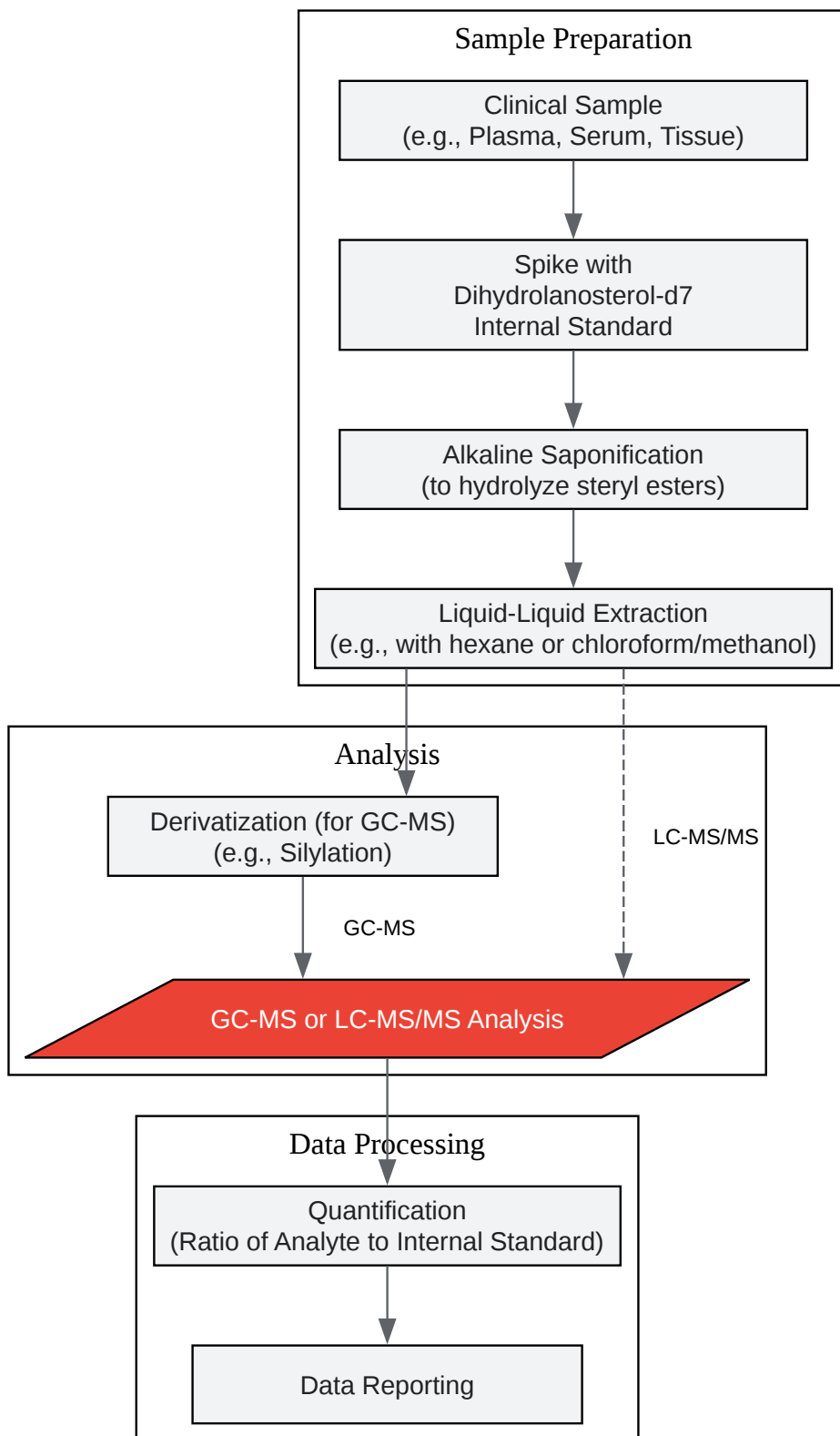
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Introduction

Dihydrolanosterol is a key intermediate in the Kandutsch-Russell pathway of cholesterol biosynthesis.[1][2][3] The accurate quantification of dihydrolanosterol and other sterol precursors in clinical research samples is crucial for understanding the pathophysiology of various metabolic disorders, including genetic defects in cholesterol synthesis and diseases associated with altered sterol metabolism. **Dihydrolanosterol-d7**, a stable isotope-labeled analog of dihydrolanosterol, serves as an ideal internal standard for quantitative analysis by mass spectrometry. Its use in isotope dilution mass spectrometry (IDMS) allows for high accuracy and precision by correcting for analyte losses during sample preparation and variations in instrument response.[4][5] This document provides detailed application notes and protocols for the use of **Dihydrolanosterol-d7** in the analysis of clinical research samples.

Biochemical Pathway: The Kandutsch-Russell Pathway

The Kandutsch-Russell pathway is one of the two major routes for the conversion of lanosterol to cholesterol in mammals.[1][2][3] In this pathway, the reduction of the Δ^{24} double bond of lanosterol to form dihydrolanosterol is an early step.[3] Subsequent enzymatic modifications lead to the formation of cholesterol. The accurate measurement of intermediates like dihydrolanosterol can provide insights into the flux and potential enzymatic defects within this pathway.



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